

# Application Notes: Evaluating the Antioxidant Capacity of Ampelopsin F

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## Compound of Interest

Compound Name: *Ampelopsin F*

Cat. No.: *B15594473*

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## Introduction

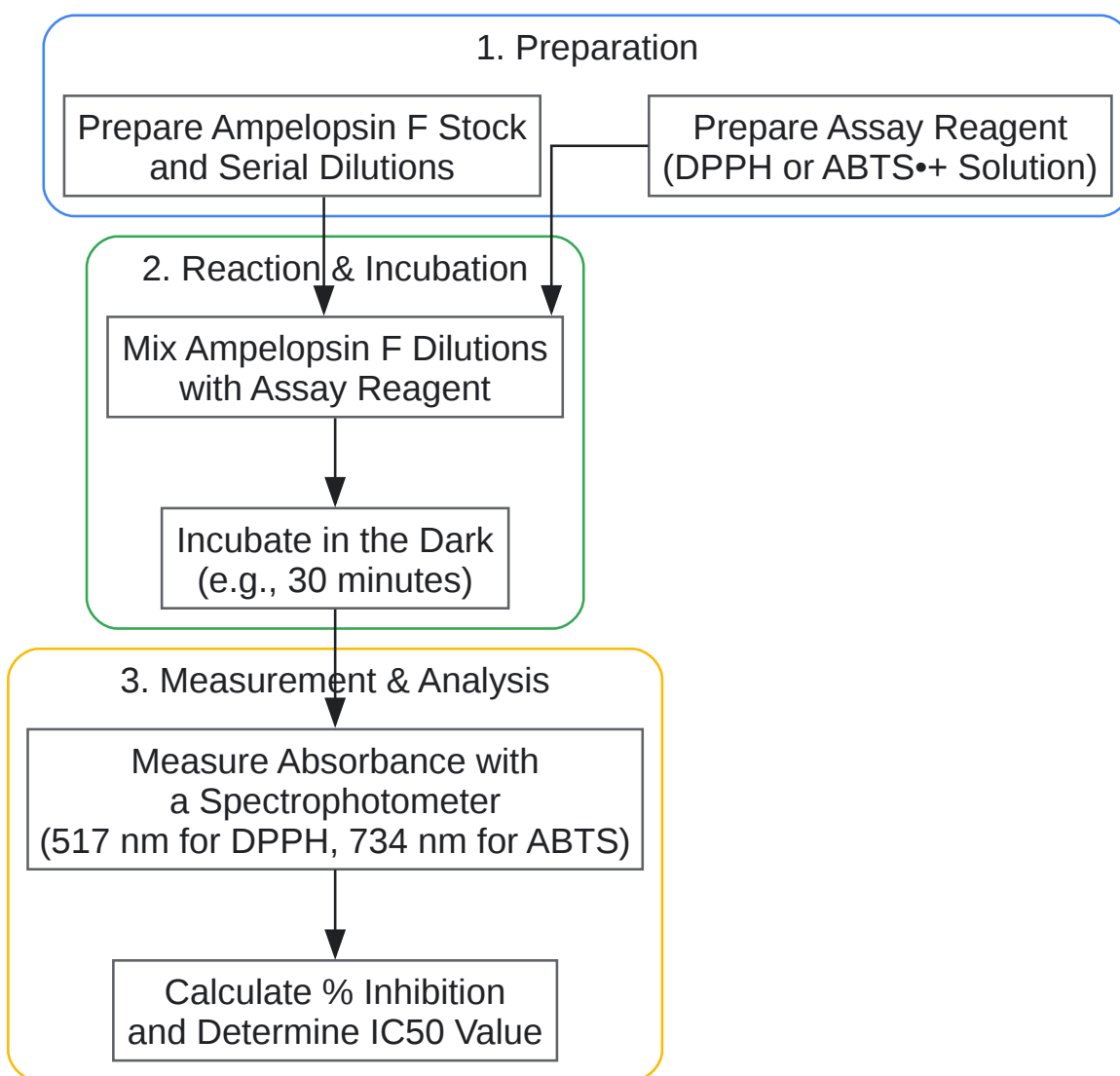
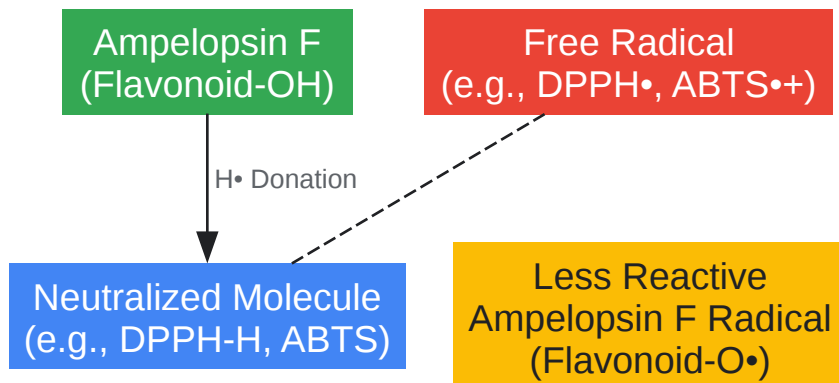
**Ampelopsin F**, also known as Dihydromyricetin (DHM), is a natural flavonoid predominantly found in the plant *Ampelopsis grossedentata*.<sup>[1][2]</sup> This compound has garnered significant scientific interest for its wide range of biological activities, including hepatoprotective, anti-inflammatory, and neuroprotective effects.<sup>[2][3]</sup> A key mechanism underlying these benefits is its potent antioxidant activity.<sup>[1][3]</sup> **Ampelopsin F** effectively neutralizes harmful free radicals, which are implicated in the pathogenesis of numerous diseases.<sup>[2][4]</sup>

These application notes provide detailed protocols for quantifying the antioxidant capacity of **Ampelopsin F** using two widely accepted in vitro spectrophotometric methods: the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay and the ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical cation decolorization assay.

## Mechanism of Antioxidant Action

Flavonoids like **Ampelopsin F** exert their antioxidant effects primarily through direct and indirect mechanisms. The principal direct mechanism is free radical scavenging, where the hydroxyl groups on the flavonoid structure donate a hydrogen atom or an electron to unstable free radicals (like DPPH• or ABTS•+), thereby neutralizing them.<sup>[5][6][7]</sup> This process converts the highly reactive free radical into a more stable, non-radical species.<sup>[6]</sup> Indirectly, flavonoids can also enhance the body's defense system by chelating metal ions that catalyze free radical formation and by modulating the expression of endogenous antioxidant enzymes.<sup>[4][5][8]</sup>

## Mechanism of Ampelopsin F Radical Scavenging



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